

Application Notes and Protocols for 2,4,6-Trinitrophenol in Materials Science

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Compound of Interest

Compound Name: 2,4,5-Trinitrophenol

CAS No.: 610-26-4

Cat. No.: B12656829

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Important Note for the Reader: The query specified **2,4,5-Trinitrophenol**. However, a comprehensive review of scientific literature reveals a significant scarcity of research on the applications of the 2,4,5-isomer in materials science. In contrast, the 2,4,6-isomer, commonly known as Picric Acid or TNP, is a widely studied and utilized compound in this field. It is highly probable that the intended subject of interest was 2,4,6-Trinitrophenol. Therefore, these application notes and protocols will focus on the significantly more relevant 2,4,6-Trinitrophenol (TNP).

Application Notes

2,4,6-Trinitrophenol (TNP) is a versatile organic compound with a rich history and diverse applications in materials science, primarily owing to its electron-deficient aromatic system and acidic phenolic proton. Its applications range from energetic materials to advanced functional materials for sensing and crystal engineering.

Energetic Materials

Historically, TNP, under names like Lyddite or Melinite, was a prominent military explosive. It is more powerful than trinitrotoluene (TNT) and its high acidity allows it to readily form salts with

metals, some of which are dangerously sensitive. Modern research in energetic materials focuses on enhancing the stability and reducing the sensitivity of such compounds.

One key strategy is the formation of energetic co-crystals. Co-crystallization involves combining two or more different molecules in a single crystal lattice. This technique can modify the physicochemical properties of TNP, such as its melting point, density, and, most importantly, its sensitivity to impact and friction, without altering its chemical structure. For instance, co-crystals of TNP with non-energetic molecules can lead to materials with improved safety characteristics while maintaining high energy output.

Chemical Sensing

The strong electron-accepting nature of TNP makes it a key analyte in the development of chemical sensors for detecting explosives. The detection of trace amounts of TNP is crucial for homeland security, military applications, and environmental monitoring, as it is a common ingredient in industrial explosives and can be a pollutant.

Fluorescence-based sensing is a particularly effective method for TNP detection due to its high sensitivity, rapid response, and operational simplicity. The mechanism often involves fluorescence quenching of a sensor molecule upon interaction with TNP. When the fluorescent sensor material is excited, it can transfer energy to the TNP molecule, which then returns to its ground state non-radiatively, thus "quenching" the fluorescence. Materials being explored for this purpose include:

- **Metal-Organic Frameworks (MOFs):** These are porous materials that can be designed to have high selectivity and sensitivity for TNP in aqueous environments.
- **Conjugated Polymers:** These materials can exhibit high fluorescence quantum yields, and their nanoparticle forms provide a large surface area for interaction with TNP.
- **Iridium(III) Complexes:** These complexes can show aggregation-induced emission enhancement (AIEE) and can selectively detect TNP with high quenching constants.

Co-crystal Engineering for Functional Materials

Beyond energetic materials, co-crystallization of TNP is being explored to create novel functional materials. By pairing TNP with other organic molecules (co-formers), it is possible to

fine-tune properties like optical and electronic behavior. The interactions in these co-crystals are typically strong hydrogen bonds and π - π stacking. For example, a co-crystal of TNP and 9-Bromoanthracene was shown to have significantly reduced impact sensitivity compared to pure TNP, attributed to the layered packing in the co-crystal structure. This highlights the potential of co-crystal engineering to design materials with tailored properties.

Quantitative Data Presentation

The following tables summarize key quantitative data related to the application of 2,4,6-Trinitrophenol in materials science.

Table 1: Properties of TNP-based Energetic Materials

Material/System	Key Property	Value	Source(s)
2,4,6-Trinitrophenol (TNP)	Melting Point	122.5 °C	
Density	1.763 g/cm ³		
pKa	0.38		
TNP : 9-Bromoanthracene Co-crystal	Impact Sensitivity	Significantly reduced vs. pure TNP	
Tetryl (related compound)	Detonation Velocity	Better than some TNP derivatives	

Table 2: Performance of TNP Sensors

Sensor Material	Detection Limit	Quenching Constant (Ksv)	Medium	Source(s)
UiO-66-NH2 Nanofluidic Sensor	6.5×10^{-16} g/mL	Not specified	-	
Iridium(III) Complex 1	0.23 μ M	1.50×10^5 M ⁻¹	Aqueous	
PTPEBP Nanoparticles	1.07 μ M	2.50×10^4 M ⁻¹	Aqueous	
g-CNPs Fluorescent Sensor	1.07 μ M	Not specified	Water Samples	

Experimental Protocols

Protocol for Synthesis of 2,4,6-Trinitrophenol (Picric Acid)

This protocol involves hazardous materials and should only be performed by trained professionals in a suitable laboratory setting with appropriate safety precautions.

Objective: To synthesize 2,4,6-Trinitrophenol from phenol via sulfonation followed by nitration. This method is used to prevent the formation of tars that result from direct nitration of phenol.

Materials:

- Phenol
- Fuming sulfuric acid
- Concentrated nitric acid
- Ice
- Distilled water

- Glassware (beakers, flasks, stirring rod)
- Heating mantle
- Filtration apparatus

Procedure:

- **Sulfonation:** In a fume hood, slowly add anhydrous phenol to fuming sulfuric acid while stirring. The reaction is exothermic and should be cooled in an ice bath to maintain a controlled temperature. The product of this step is p-phenolsulfonic acid.
- **Nitration:** Carefully add concentrated nitric acid dropwise to the cooled sulfonic acid mixture. Maintain a low temperature using an ice bath throughout the addition, as the nitration reaction is highly exothermic.
- **Reaction Completion:** After the addition of nitric acid is complete, allow the mixture to warm to room temperature and then gently heat to complete the reaction.
- **Precipitation:** Carefully pour the reaction mixture into a large volume of cold water. Yellow crystals of 2,4,6-Trinitrophenol will precipitate.
- **Isolation and Purification:** Collect the yellow precipitate by filtration. Wash the crystals thoroughly with cold water to remove any residual acid.
- **Recrystallization:** The crude picric acid can be further purified by recrystallization from hot water.
- **Drying:** Dry the purified crystals carefully. Note: Dry picric acid is a powerful explosive and should be handled with extreme caution.

Protocol for a Fluorescence-Based TNP Sensor

Objective: To demonstrate the detection of TNP using a fluorescent material (e.g., conjugated polymer nanoparticles) in an aqueous solution.

Materials:

- Fluorescent conjugated polymer nanoparticles (e.g., PTPEBP) dispersed in water.
- Stock solution of TNP in water.
- Fluorometer.
- Cuvettes.
- Pipettes.

Procedure:

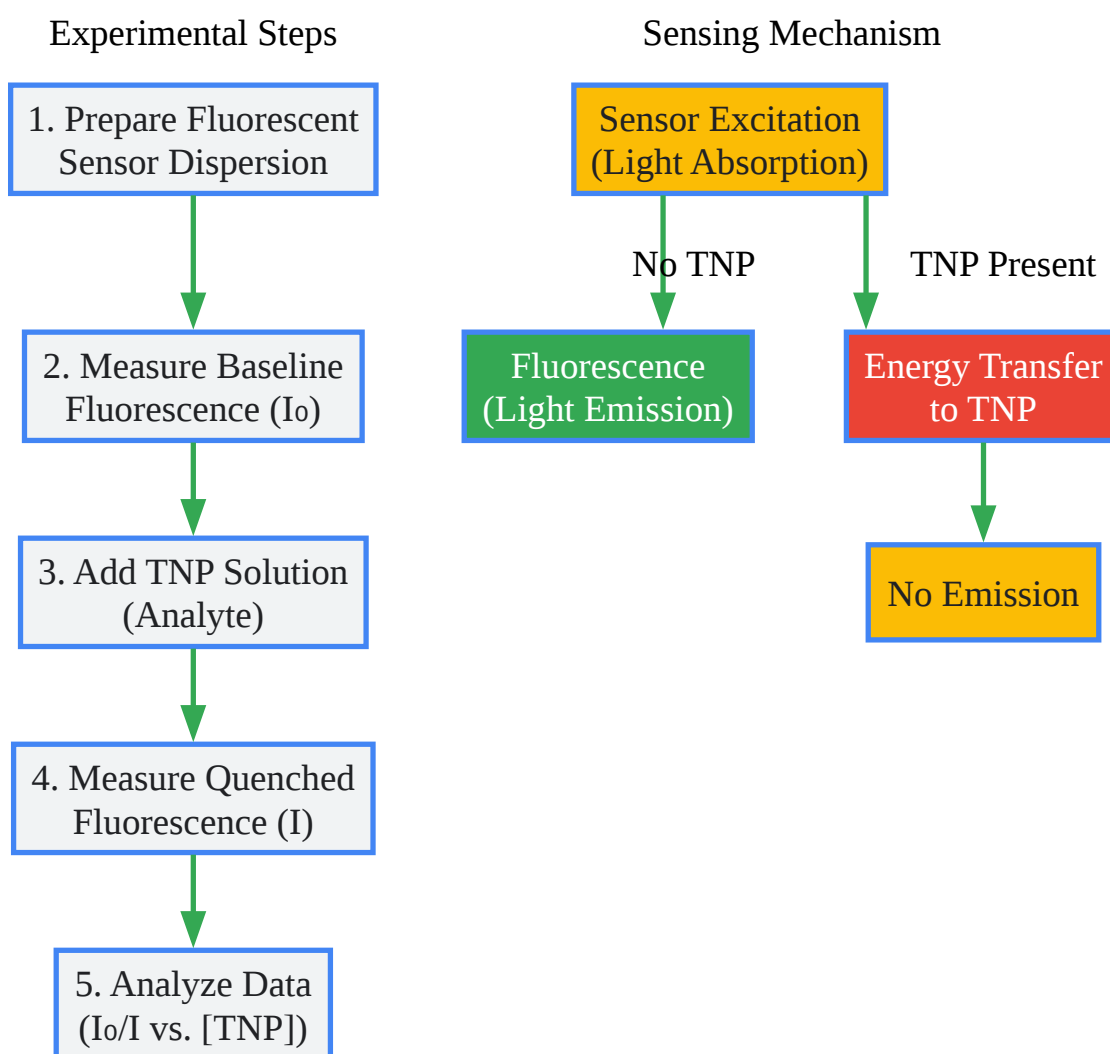
- **Preparation of Sensor Dispersion:** Prepare a stable aqueous dispersion of the fluorescent polymer nanoparticles at a known concentration.
- **Baseline Measurement:** Transfer a specific volume of the sensor dispersion into a cuvette and measure its fluorescence emission spectrum using the fluorometer. Record the maximum emission intensity.
- **Titration with TNP:** Add a small, known volume of the TNP stock solution to the cuvette containing the sensor dispersion. Mix well.
- **Fluorescence Measurement:** After a short incubation period, measure the fluorescence emission spectrum of the mixture again.
- **Repeat:** Continue adding aliquots of the TNP solution and measuring the fluorescence spectrum after each addition. A progressive decrease in fluorescence intensity (quenching) should be observed.
- **Data Analysis:** Plot the fluorescence intensity (or I_0/I , where I_0 is the initial intensity) against the concentration of TNP. This can be used to determine the quenching efficiency and the limit of detection.

Visualizations



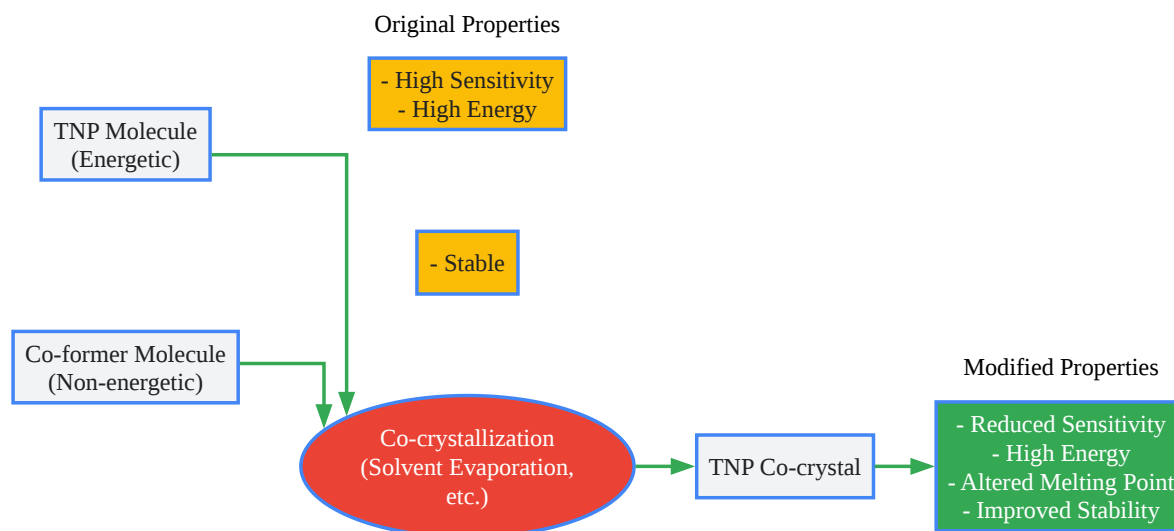
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Caption: Synthesis pathway of 2,4,6-Trinitrophenol (TNP) from Phenol.



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Caption: Workflow of a fluorescence-based sensor for TNP detection.



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Caption: Logic of co-crystal engineering with TNP to modify properties.

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